

An In-depth Technical Guide to the Fundamental Properties of Nobleite

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Compound of Interest

Compound Name: *nobleite*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental properties of the rare borate mineral, **nobleite**. The information is curated for a technical audience to support research, scientific analysis, and potential applications in fields such as drug development.

General and Chemical Properties

Nobleite is a hydrated calcium borate mineral first discovered in 1961 in Death Valley, California.^{[1][2][3]} It is named in honor of Levi F. Noble for his significant geological contributions to the Death Valley region.^{[1][2][4]} The mineral is categorized as a phylloborate.^{[1][3]}

The chemical formula for **nobleite** is $\text{CaB}_6\text{O}_9(\text{OH})_2 \cdot 3\text{H}_2\text{O}$.^{[1][2][3][4]} It is composed of calcium, boron, oxygen, and hydrogen.^{[2][4]} The molecular weight of **nobleite** is 336.99 gm.^[5]

Chemical Composition	Weight Percentage	Oxide Percentage
Calcium (Ca)	11.89%	16.64% (CaO)
Boron (B)	19.25%	61.98% (B ₂ O ₃)
Hydrogen (H)	2.39%	21.38% (H ₂ O)
Oxygen (O)	66.47%	
Total	100.00%	100.00%

Table 1: Elemental and oxide composition of **nobleite**.[\[5\]](#)

An empirical formula for **nobleite** is given as CaB₆O₉(OH)₂·3(H₂O).[\[5\]](#)

Crystallographic Properties

Nobleite crystallizes in the monoclinic system, belonging to the prismatic crystal class (2/m).[\[1\]](#)
[\[3\]](#)[\[4\]](#) Its space group is P2₁/a.[\[4\]](#)[\[6\]](#)[\[7\]](#) The crystal structure of **nobleite** is built upon a fundamental building block of three BO₄ tetrahedra and three BO₃ triangles.[\[4\]](#)[\[8\]](#) These blocks polymerize into sheets parallel to the {100} plane, with calcium cations located in the voids within these sheets and water molecules situated between them.[\[4\]](#)[\[8\]](#)

Crystallographic Parameter	Value
Crystal System	Monoclinic
Crystal Class	Prismatic (2/m)
Space Group	P2 ₁ /a
a	14.56 Å[5][6][7]
b	8.016 Å[5][6][7]
c	9.838 Å[5][6][7]
β	111.8°[5]
a:b:c ratio	1.8163:1:1.2272[5]
Unit Cell Volume (V)	1066.11 Å ³ [5]
Z (formula units per unit cell)	4[5][6]

Table 2: Crystallographic data for **nobleite**.

Physical Properties

Nobleite is a transparent mineral that can appear colorless to white.[1][2][6] It exhibits a sub-vitreous luster, which can appear pearly on its cleavage surfaces.[1][4]

Physical Property	Value / Description
Color	Colorless, White[1][2][4][5]
Streak	White[1][2][4]
Luster	Sub-Vitreous, Pearly[1][4]
Hardness (Mohs scale)	3[1][2][4][5][7]
Tenacity	Sectile[1][4]
Cleavage	Perfect on {100}, Indistinct on {001}[4][5]
Fracture	Irregular/Uneven[1][4]
Density (Measured)	2.09 g/cm ³ [4][5][7]
Density (Calculated)	2.098 g/cm ³ [4][7]
Radioactivity	Not Radioactive[5]

Table 3: Physical properties of **nobleite**.

Optical Properties

Optically, **nobleite** is biaxial positive.[4][5][6] Its refractive indices have been determined to be $n_{\alpha} = 1.500$, $n_{\beta} = 1.520$, and $n_{\gamma} = 1.554$. [4][6][7]

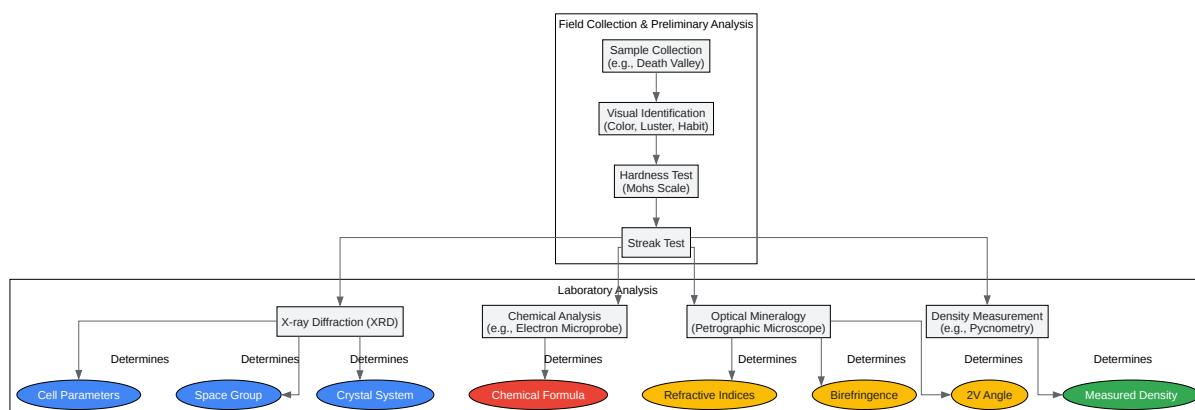
Optical Property	Value
Optical Class	Biaxial (+)[4][5][6]
Refractive Indices	$n_{\alpha} = 1.500(3)$, $n_{\beta} = 1.520(2)$, $n_{\gamma} = 1.554(2)$ [4][7]
Birefringence (Max)	0.0540[5]
2V (Measured)	76°[4][5][7]
2V (Calculated)	78°[4][5]

Table 4: Optical properties of **nobleite**.

Experimental Protocols

The characterization of **nobleite**'s fundamental properties relies on a suite of standard mineralogical techniques. While specific experimental details for the original characterization of **nobleite** are not fully detailed in the provided search results, a general workflow can be inferred based on modern mineralogical practices.

Workflow for Mineral Characterization



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Caption: Generalized workflow for the characterization of a mineral like **nobleite**.

Methodologies:

- X-ray Diffraction (XRD): Single-crystal or powder XRD is essential for determining the crystal structure, including the unit cell dimensions, space group, and crystal system. For **nobleite**, this would involve mounting a crystal or a powdered sample in an X-ray diffractometer and analyzing the resulting diffraction pattern.
- Chemical Analysis: Techniques such as electron microprobe analysis (EMPA) or wet chemical analysis are used to determine the elemental composition of the mineral. This data is then used to calculate the empirical and chemical formulas.
- Optical Mineralogy: This involves preparing a thin section of the mineral and observing its properties under a petrographic microscope. Key properties determined include the refractive indices (using immersion oils), birefringence, and the 2V angle.
- Physical Property Measurements:
 - Hardness: Determined by scratching the mineral with materials of known hardness on the Mohs scale.
 - Density: Measured using techniques like pycnometry or by observing the mineral's suspension in heavy liquids of known density.
 - Cleavage and Fracture: Observed by examining how the mineral breaks.

Occurrence and Association

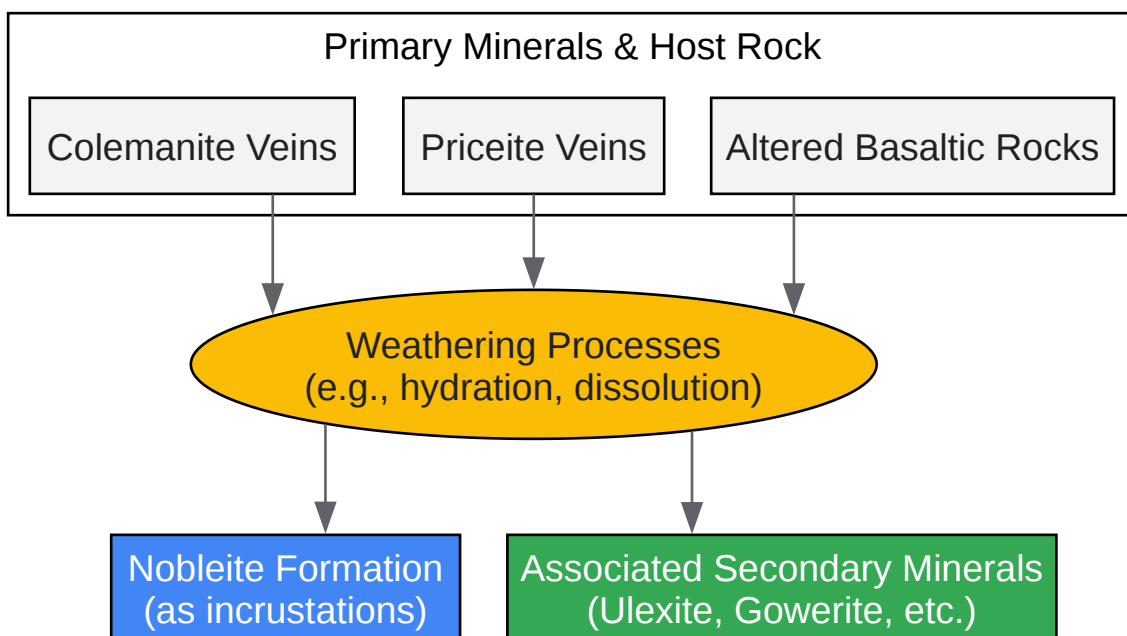
Nobleite is a secondary mineral that forms from the weathering of other borate minerals, specifically colemanite and priceite.^{[1][7][9]} It is typically found as a recent incrustation in altered olivine basalt and basaltic clastic rocks.^{[1][6]}

The type locality for **nobleite** is in the Furnace Creek district of Death Valley, Inyo County, California, USA.^{[1][4]} It has also been identified in locations in Chile and Argentina.^{[1][2][3]}

Nobleite is commonly associated with a variety of other minerals, including:

- Colemanite[1][4][7]
- Meyerhofferite[1][4][7]
- Gowerite[1][7]
- Ulexite[1][7]
- Ginorite[1][7]
- Sassolite[1][7]
- Gypsum[1][7]
- Manganese oxides[1][6]

Logical Relationship of Formation



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Caption: Formation pathway of **nobleite** through the weathering of primary borate minerals.

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